

Molecular weight and formula of 4-methoxy-N-(4-nitrophenyl)aniline.

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Compound of Interest

Compound Name: 4-methoxy-N-(4-nitrophenyl)aniline

Cat. No.: B1608119

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An In-depth Technical Guide to 4-methoxy-N-(4-nitrophenyl)aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **4-methoxy-N-(4-nitrophenyl)aniline**, a molecule of interest in various research and development domains.

Core Molecular Data

The fundamental chemical properties of **4-methoxy-N-(4-nitrophenyl)aniline** are summarized below. These data are essential for experimental design, analytical characterization, and computational modeling.

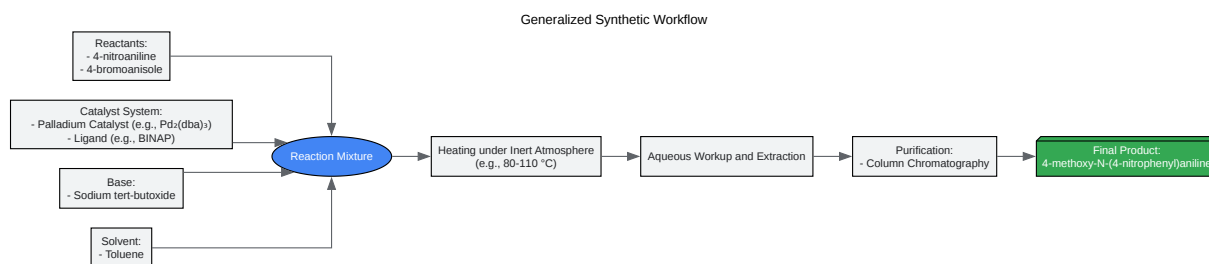
Parameter	Value	Source
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₃	PubChem[1]
Molecular Weight	244.25 g/mol	PubChem[1]
IUPAC Name	N-(4-methoxyphenyl)-4-nitroaniline	PubChem[1]
CAS Number	730-11-0	PubChem[1]

Chemical Structure and Properties

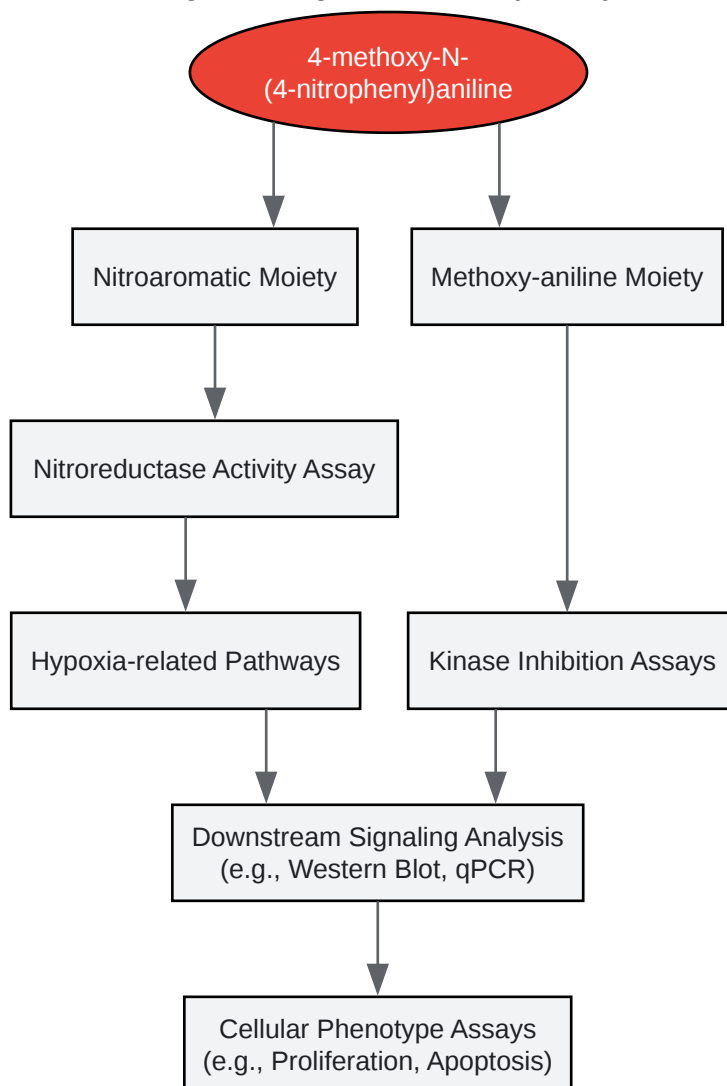
4-methoxy-N-(4-nitrophenyl)aniline is an aromatic amine derivative. Its structure consists of a 4-methoxyphenyl group and a 4-nitrophenyl group bonded to a central nitrogen atom. The presence of both an electron-donating methoxy group ($-\text{OCH}_3$) and an electron-withdrawing nitro group ($-\text{NO}_2$) on the phenyl rings significantly influences the molecule's electronic properties and reactivity.

Experimental Protocols

While specific experimental protocols are highly dependent on the research context, a general methodology for the synthesis of similar diarylamines often involves a Buchwald-Hartwig amination or a similar cross-coupling reaction. A generalized workflow for such a synthesis is outlined below.



Investigative Logic for Pathway Analysis



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References

- 1. 4-methoxy-N-(4-nitrophenyl)aniline | C₁₃H₁₂N₂O₃ | CID 2748023 - PubChem [pubchem.ncbi.nlm.nih.gov]

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